

# Technical Support Center: Gaseous 1-Butyne Safety

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## Compound of Interest

Compound Name: 1-Butyne

Cat. No.: B089482

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This guide provides essential safety information, troubleshooting procedures, and frequently asked questions for researchers, scientists, and drug development professionals working with gaseous **1-Butyne** (Ethyne). Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Frequently Asked Questions (FAQs)

Q1: What is **1-Butyne**?

A1: **1-Butyne** (also known as ethyne) is a terminal alkyne, an organic compound with the chemical formula  $C_4H_6$ .<sup>[1]</sup> It exists as a colorless, extremely flammable gas with a characteristic acetylenic odor.<sup>[2]</sup> Due to the triple bond in its structure, it is highly reactive and is often used as a starting material or substrate in organic synthesis.<sup>[1][3]</sup>

Q2: What are the primary hazards associated with gaseous **1-Butyne**?

A2: The primary hazards are:

- **Extreme Flammability:** **1-Butyne** is an extremely flammable gas that can form explosive mixtures with air.<sup>[4][5]</sup> Its vapors are heavier than air and can travel to a distant ignition source, causing a flashback.<sup>[6][7]</sup>
- **Explosion Hazard:** As a gas under pressure, containers of **1-Butyne** may explode if heated.<sup>[4][5]</sup> It can also rupture violently if exposed to intense heat or chlorine.<sup>[3]</sup>

- Health Hazards: Inhalation may cause respiratory tract irritation, dizziness, headache, and nausea.[3][4] It can also act as a simple asphyxiant by displacing oxygen.[4]
- Frostbite Hazard: Direct contact with the liquefied gas can cause severe skin burns and frostbite due to rapid evaporation.[4][8]

Q3: What are the immediate symptoms of **1-Butyne** exposure?

A3: Symptoms of inhalation can include dizziness, headache, nausea, and drowsiness.[3][7] High concentrations can lead to rapid suffocation without warning.[4][6] Direct skin or eye contact with the expanding liquid or cold gas will cause a freezing sensation, burns, and frostbite.[4][8]

Q4: What Personal Protective Equipment (PPE) is mandatory when working with **1-Butyne**?

A4: The following PPE is required:

- Eye/Face Protection: Chemical safety goggles and a face shield are necessary.[4]
- Skin Protection: A lab coat and suitable protective clothing should be worn.[4] Consider flame-resistant, anti-static clothing.[5]
- Hand Protection: Wear protective gloves. When handling cylinders or in situations with potential contact with the liquid, use cold-insulating gloves.[4][9]
- Respiratory Protection: Work should be conducted in a well-ventilated area. If ventilation is inadequate, appropriate respiratory protection, such as a self-contained breathing apparatus (SCBA) for heavy exposure or emergencies, is required.[4][10]

## Troubleshooting Guides

### Handling Issues

Q: I suspect a leak from the cylinder or tubing. What is the correct procedure? A: If you suspect a leak, follow the emergency protocol immediately. Do not attempt to fix the leak yourself unless you are trained and it is unequivocally safe to do so. The priority is to ensure personnel safety and prevent ignition.

Q: My pressure regulator appears frozen. What should I do? A: A frozen regulator is often caused by the rapid expansion of gas (the Joule-Thomson effect), which can indicate a high flow rate or a leak. Close the main cylinder valve immediately. Allow the regulator to warm to ambient temperature naturally. Do not apply direct heat. Once thawed, cautiously leak-test all connections with a suitable leak detection solution before attempting to reopen the valve.

Q: Can I use **1-Butyne** in a standard fume hood? A: You must use **1-Butyne** in a well-ventilated area.<sup>[4]</sup> A properly functioning chemical fume hood is acceptable, but you must ensure that the ventilation is sufficient and that all electrical equipment within the hood is intrinsically safe or explosion-proof to prevent ignition.<sup>[11]</sup> An oxygen level detector should be used in the area.<sup>[4]</sup>

### Storage Issues

Q: The temperature in our gas storage area has exceeded the recommended limit. What are the risks? A: **1-Butyne** cylinders should not be exposed to temperatures exceeding 50-52°C (122-125°F).<sup>[4]</sup><sup>[7]</sup><sup>[8]</sup> Higher temperatures increase the pressure inside the cylinder, which can cause the pressure relief device to vent the flammable gas or, in extreme cases, lead to a violent rupture of the cylinder.<sup>[6]</sup><sup>[12]</sup> Immediately cool the containers with a water spray from a safe distance if they have been exposed to heat.<sup>[4]</sup>

Q: Can I temporarily store a **1-Butyne** cylinder on the open lab bench? A: No. Cylinders must be stored upright and securely chained or fastened to a wall or other solid structure to prevent them from falling.<sup>[4]</sup><sup>[12]</sup> Storage should be in a designated, cool, dry, well-ventilated, and fireproof area, not on a lab bench where it is vulnerable to being knocked over and is exposed to potential ignition sources.<sup>[4]</sup><sup>[9]</sup>

### Emergency Scenarios

Q: What is the first aid procedure for skin contact with liquid **1-Butyne**? A: For frostbite, immediately flush the affected area with plenty of lukewarm water (105-115°F / 41-46°C).<sup>[10]</sup><sup>[13]</sup> Do not use hot water.<sup>[10]</sup> If warm water is unavailable, gently wrap the affected parts in blankets.<sup>[13]</sup> Do not rub the area. Seek immediate medical attention.<sup>[10]</sup>

Q: A fire has started near my **1-Butyne** setup. What should I do? A: If a fire starts near a **1-Butyne** cylinder, the primary goal is to cool the container to prevent an explosion (BLEVE).<sup>[11]</sup>

- Activate the fire alarm and evacuate the area.[\[14\]](#)
- Call emergency services and inform them that a flammable gas cylinder is involved.[\[15\]](#)
- If it is safe to do so, shut off the gas flow.[\[15\]](#)
- If the gas itself is on fire (a leaking gas fire), do not extinguish the flame unless the gas leak can be stopped safely.[\[4\]](#)[\[11\]](#) An unextinguished leak can lead to the formation of an explosive gas cloud.[\[7\]](#)
- From a safe distance, use a water spray to cool the fire-exposed containers.[\[4\]](#)

## Data and Protocols

### Quantitative Data Summary

Table 1: Physical and Chemical Properties of **1-Butyne**

Property	Value	Reference
Chemical Formula	C <sub>4</sub> H <sub>6</sub>	<a href="#">[3]</a>
Molecular Weight	54.09 g/mol	<a href="#">[3]</a>
Boiling Point	8 °C (46.5 °F)	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	-125.7 °C (-194.3 °F)	<a href="#">[1]</a>
Flash Point	-61 °C (-78 °F)	<a href="#">[3]</a>
Density	0.67 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility in Water	Somewhat soluble / Insoluble	<a href="#">[2]</a> <a href="#">[3]</a>

| Odor | Characteristic, Acetylenic |[\[2\]](#)[\[3\]](#) |

Table 2: Hazard Identification Summary

Hazard Classification	GHS Hazard Statement
Flammable Gas	H220 - Extremely flammable gas.[4]
Gas Under Pressure	H280 - Contains gas under pressure; may explode if heated.[4]
Skin Irritation	H315 - Causes skin irritation.[4]
Eye Irritation	H319 - Causes serious eye irritation.[4]
Specific Target Organ Toxicity	H335 - May cause respiratory irritation.[4]

| Simple Asphyxiant | H380 - May displace oxygen and cause rapid suffocation.[4] |

## Experimental Protocols

### Protocol: Standard Operating Procedure for Handling Gaseous 1-Butyne

- Preparation:
  - Ensure all necessary PPE is worn correctly.
  - Verify the work area is well-ventilated and free of ignition sources.[4]
  - Confirm that an emergency eye wash station and safety shower are accessible.[4]
  - Check that all equipment is properly grounded and bonded.[10]
- Cylinder Setup:
  - Secure the **1-Butyne** cylinder upright with chains or straps.[4]
  - Inspect the cylinder valve for damage or contaminants.
  - Connect the appropriate pressure-reducing regulator designed for flammable gases.
  - Use only non-sparking tools for connections.[4]

- Leak Testing:
  - After connecting the regulator and before opening the main valve, ensure all downstream valves are closed.
  - Slowly open the main cylinder valve.
  - Apply a non-reactive leak detection solution to all connections. The formation of bubbles indicates a leak.
  - If a leak is detected, close the main valve immediately, depressurize the system, and retighten the connection. Repeat the leak test. Do not proceed until the system is leak-free.
- Operation:
  - Open the main cylinder valve slowly.
  - Adjust the regulator to the desired delivery pressure.
  - Open downstream valves to begin gas flow to the experiment.
- Shutdown:
  - Close the main cylinder valve securely.<sup>[4]</sup>
  - Vent the gas remaining in the lines through the experimental apparatus or a safe exhaust.
  - Once the regulator gauges read zero, close all downstream valves.

## Protocol: Emergency Response to a 1-Butyne Leak

- Alert Personnel: Immediately alert all personnel in the vicinity.
- Eliminate Ignition Sources: If it can be done without risk, extinguish all nearby flames and turn off spark-producing equipment. Do not operate electrical switches.<sup>[15][16]</sup>
- Stop the Gas Flow: If you are trained and it is safe to do so, close the main cylinder valve to stop the leak.<sup>[15]</sup>

- Evacuate: Evacuate the area immediately.[17]
- Ventilate: If possible and safe, open windows and doors to increase ventilation as you exit. [15]
- Isolate the Area: Secure the area to prevent re-entry.
- Call for Help: From a safe location, call emergency services. Provide them with the name of the chemical and the nature of the emergency.

## Visual Guides



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## References

- 1. 1-Butyne - Wikipedia [en.wikipedia.org]
- 2. 1-BUTYNE | 107-00-6 [chemicalbook.com]
- 3. gfschemicals.com [gfschemicals.com]
- 4. synquestlabs.com [synquestlabs.com]
- 5. amp.generalair.com [amp.generalair.com]
- 6. 1-Butyne | C<sub>4</sub>H<sub>6</sub> | CID 7846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. pcs.com.sg [pcs.com.sg]
- 8. airgas.com [airgas.com]
- 9. balchem.com [balchem.com]
- 10. middlesexgases.com [middlesexgases.com]
- 11. bp.com [bp.com]
- 12. adamsgas.co.uk [adamsgas.co.uk]
- 13. gasinnovations.com [gasinnovations.com]
- 14. colorado.edu [colorado.edu]
- 15. flogas.ie [flogas.ie]
- 16. mfmaonline.com [mfmaonline.com]
- 17. colpipe.s3-us-west-1.amazonaws.com [colpipe.s3-us-west-1.amazonaws.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)